

CAS number 25095-57-2 explained

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6,7-Dichloro-1-tetralone

CAS No.: 25095-57-2

Cat. No.: B1584135

[Get Quote](#)

An In-Depth Technical Guide to N-Acryloylglycine: Synthesis, Polymerization, and Advanced Biomedical Applications

Senior Application Scientist Note: This technical guide is dedicated to N-Acryloylglycine (NAG), a versatile monomer with significant potential in biomedical research and drug development. Initial searches for CAS number 25095-57-2, as provided in the query, predominantly identify the compound **6,7-Dichloro-1-tetralone**[1][2][3][4][5]. However, the advanced applications in hydrogels, tissue engineering, and drug delivery align with the characteristics of N-Acryloylglycine, which has a registered CAS number of 24599-25-5[6]. This guide will focus on N-Acryloylglycine to provide the most relevant and valuable information for researchers, scientists, and drug development professionals.

Executive Summary

N-Acryloylglycine (NAG) is an organic compound that merges the functionalities of the amino acid glycine with a polymerizable acryloyl group[6]. This unique bifunctional nature makes it a valuable monomer for the synthesis of advanced biomaterials, particularly stimuli-responsive and biocompatible hydrogels. Its polymer, poly(N-Acryloylglycine) (PNAG), and various copolymers have demonstrated significant promise in a range of biomedical applications, including drug delivery, tissue engineering, and regenerative medicine[7][8]. This guide

provides a comprehensive overview of NAG, covering its chemical properties, synthesis, polymerization techniques, and cutting-edge applications, with a focus on the underlying scientific principles and experimental methodologies.

Chemical and Physical Properties

N-Acryloylglycine is a white crystalline solid soluble in water and organic solvents[6]. Its dual functionality, stemming from the carboxylic acid group of glycine and the vinyl group of the acryloyl moiety, dictates its chemical reactivity and utility in materials science[6].

Property	Value	Source(s)
CAS Number	24599-25-5	[6]
Molecular Formula	C ₅ H ₇ NO ₃	[6]
Molecular Weight	145.11 g/mol (approx.)	[6]
Appearance	White crystalline solid	[6]
Solubility	Soluble in water and organic solvents	[6]
Melting Point	132-134 °C	[8]

Synthesis and Chemical Reactions

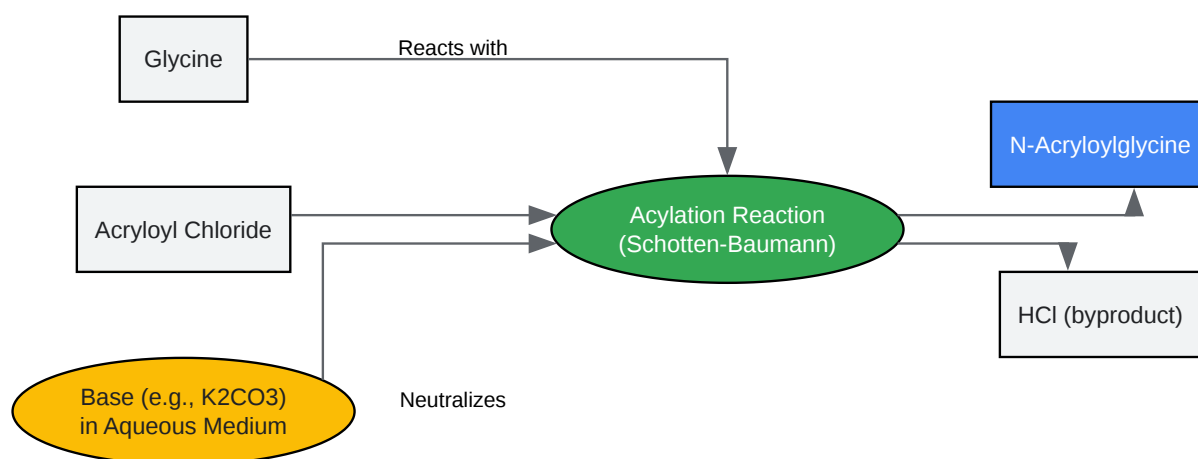
Synthesis of N-Acryloylglycine Monomer

The synthesis of NAG is typically achieved through the Schotten-Baumann reaction, which involves the acylation of glycine with acryloyl chloride[6][8]. This method is effective and allows for the production of a high-purity monomer.

Protocol for NAG Synthesis (Modified from Gupta et al., 2023):[8]

- Dissolve glycineamide hydrochloride and potassium carbonate in deionized water in a three-necked round-bottom flask equipped with a mechanical stirrer and cool in an ice bath[9].
- Prepare a solution of acryloyl chloride in a cold, anhydrous organic solvent like diethyl ether[9].

- Add the acryloyl chloride solution dropwise to the aqueous glycine solution under vigorous stirring over a period of 30 minutes, maintaining the low temperature[9].
- Allow the reaction to proceed at room temperature for an additional 2 hours[9].
- Remove the organic phase by rotary evaporation[9].
- Neutralize the aqueous phase with hydrochloric acid and then freeze-dry the solution[9].
- Extract the crude product with a suitable solvent such as acetone[9].
- Purify the final product by recrystallization to obtain crystalline NAG[9].



[Click to download full resolution via product page](#)

Caption: Synthesis of N-Acryloylglycine via Schotten-Baumann reaction.

Key Chemical Reactions of NAG

The chemical versatility of NAG allows for several important reactions:

- Polymerization: The acryloyl group enables NAG to undergo radical polymerization, forming poly(N-acryloylglycine) (PNAG)[6]. This is the most significant reaction for its application in biomaterials.

- Esterification: The carboxylic acid group can be esterified by reacting with alcohols, allowing for the synthesis of various derivatives[6].
- Acylation: NAG can react with nucleophiles like amines or alcohols to form amides or esters, respectively[6].

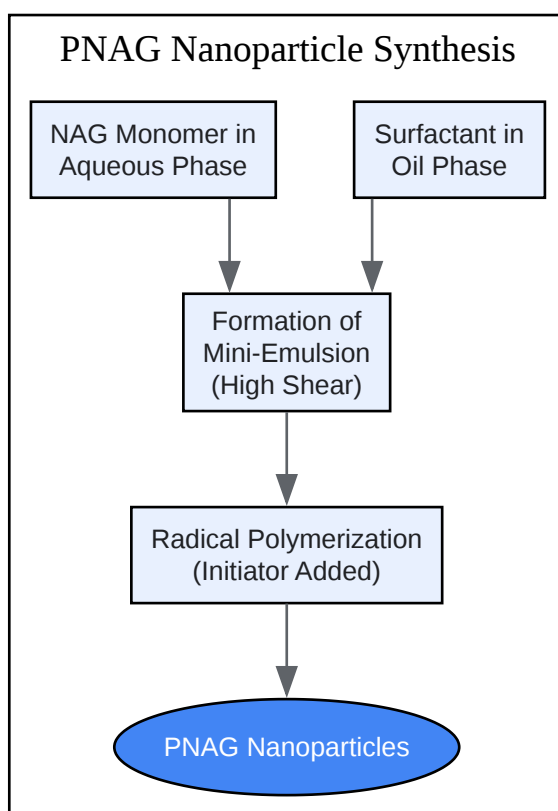
Polymerization and Hydrogel Formation

The polymerization of NAG is a critical step in harnessing its potential for biomedical applications. Radical polymerization is a common method used to create PNAG and its copolymers[6][10].

Mini-Emulsion Radical Polymerization for Nanoparticle Synthesis

This technique is employed to produce PNAG nanoparticles (PNAG NPs) with controlled size, which is advantageous for applications like drug delivery and wound healing[8][11].

Workflow for PNAG Nanoparticle Synthesis:



[Click to download full resolution via product page](#)

Caption: Workflow for synthesizing PNAG nanoparticles via mini-emulsion polymerization.

Hydrogel Formation and Properties

PNAG-based hydrogels are three-dimensional networks that can absorb large amounts of water[12]. These hydrogels can be designed to be responsive to environmental stimuli such as pH and temperature[13]. For instance, poly(N-acryloylglycine-acrylamide) hydrogels have been shown to be mechanically stable and exhibit high swelling capacity, making them excellent mimics of the cellular microenvironment[7][14][15].

Advanced Biomedical Applications

The unique properties of PNAG and its copolymers have led to their investigation in several high-impact biomedical fields.

Wound Healing

PNAG nanoparticles have demonstrated significant potential in accelerating skin restoration[8][11]. Their biocompatibility and hemocompatibility, coupled with their ability to promote cell proliferation and migration, make them an attractive option for advanced wound care[8]. Studies have shown that PNAG NP-based formulations can enhance wound healing efficiency by modulating inflammatory responses[8][11]. Specifically, they have been observed to decrease levels of pro-inflammatory cytokines like TNF- α and IL-6, while increasing the level of pro-angiogenic factors such as IGF-1[11].

Neuronal Regeneration

Poly(NAG-acrylamide) hydrogels have been shown to provide a supportive 3D environment that promotes the growth of neurites from primary cortical neurons[7][14][15]. These hydrogels facilitate cellular adhesion, proliferation, and neuronal differentiation[7]. Furthermore, they have a protective role for neurons under conditions of oxidative stress, potentially by inhibiting GSK3 β [7][14]. This makes them a promising material for applications in nerve regeneration[7][14]. Copolymers incorporating N-acryloyl-glutamate have also been developed to possess both neurogenic and angiogenic properties[16].

Drug Delivery

The stimuli-responsive nature of PNAG-based hydrogels makes them suitable for controlled drug release applications[6][12]. For example, nanocomposites of PNAG and magnetite nanoparticles have been developed as magnetically guidable vehicles for pH- and thermo-triggered drug delivery[13].

Anti-Cancer Applications

Recent research has explored the use of poly[(N-acryloyl glycine)-co-(acrylamide)] hydrogels for their cytotoxic effects on aggressive cancer cells[17]. These hydrogels have shown inhibitory activity against heparanase, an enzyme involved in tumor progression and metastasis[17].

Safety and Biocompatibility

A crucial aspect of any biomaterial is its safety profile. Studies on PNAG nanoparticles have demonstrated excellent cytocompatibility with fibroblast cells (L929) and human umbilical vein endothelial cells (HUVEC)[8]. In comparison to the NAG monomer, the polymerized form

exhibits significantly lower cytotoxicity[8][17]. Furthermore, PNAG NPs have been shown to be hemocompatible, a critical requirement for materials that may come into contact with blood[8][11].

Conclusion and Future Outlook

N-Acryloylglycine is a highly versatile monomer with significant potential in the development of advanced biomaterials. Its ability to form biocompatible, stimuli-responsive polymers and hydrogels has paved the way for innovative applications in wound healing, neuroregeneration, drug delivery, and oncology. Future research will likely focus on the development of more complex copolymers with tailored properties for specific therapeutic applications, further solidifying the role of N-Acryloylglycine in the future of medicine and biotechnology.

References

- Gupta, P. S., Prakash, R., Pareek, D., Patra, S., Maity, S., Rai, V., & Singh, M. (2023). Poly(N-acryloylglycine-acrylamide) Hydrogel Mimics the Cellular Microenvironment and Promotes Neurite Growth with Protection from Oxidative Stress. *ACS Applied Bio Materials*, 6(12), 5644–5661. [\[Link\]](#)
- Gupta, P. S., Wasnika, K., Singh, G., Patra, S., Pareek, D., Yadav, D. D., Tomar, M. S., Maity, S., Singh, M., & Paik, P. (2023). In vivo potential of polymeric N-acryloyl-glycine nanoparticles with anti-inflammatory activities for wound healing. *Materials Advances*, 4(19), 4253-4267. [\[Link\]](#)
- Bentolila, A., Vlodavsky, I., Ishai-Michaeli, R., Kovalchuk, O., Haloun, C., & Domb, A. J. (2000). Poly(N-acryl amino acids): A New Class of Biologically Active Polyanions. *Journal of Medicinal Chemistry*, 43(13), 2591–2600. [\[Link\]](#)
- Gupta, P. S., Prakash, R., Pareek, D., Patra, S., Maity, S., Rai, V., & Singh, M. (2023). Poly(N-acryloylglycine-acrylamide) Hydrogel Mimics the Cellular Microenvironment and Promotes Neurite Growth with Protection from Oxidative Stress. *ACS Applied Bio Materials*, 6(12), 5644–5661. [\[Link\]](#)
- Menzel, H., & Schulze, S. (1998). N-Acryloyl glycinamide. *Acta Crystallographica Section C: Crystal Structure Communications*, 54(12), 2004-2006. [\[Link\]](#)

- PubChem. (n.d.). Acetic acid, 2-(prop-2-ynylamino)-. Retrieved from [\[Link\]](#)
- ResearchGate. (2023). Poly(N -acryloylglycine-acrylamide) Hydrogel Mimics the Cellular Microenvironment and Promotes Neurite Growth with Protection from Oxidative Stress | Request PDF. Retrieved from [\[Link\]](#)
- Gupta, P. S., Wasnika, K., Singh, G., Patra, S., Pareek, D., Yadav, D. D., Tomar, M. S., Maity, S., Singh, M., & Paik, P. (2023). In vivo potential of polymeric N-acryloyl-glycine nanoparticles with anti-inflammatory activities for wound healing. RSC Publishing. [\[Link\]](#)
- ResearchGate. (2012). Controlled Radical Polymerization of N-Acryloylglycinamide and UCST-Type Phase Transition of the Polymers | Request PDF. Retrieved from [\[Link\]](#)
- Lecommandoux, S., & Gohy, J. F. (2019). Poly[(N-acryloyl glycineamide)-co-(N-acryloyl l-alanineamide)] and Their Ability to Form Thermo-Responsive Hydrogels for Sustained Drug Delivery. *Polymers*, 11(3), 453. [\[Link\]](#)
- ResearchGate. (2019). Multiresponsive Poly(N -Acryloyl glycine)-Based Nanocomposite and Its Drug Release Characteristics. Retrieved from [\[Link\]](#)
- Wasnika, K., Singh, G., Yadav, D. D., Patra, S., Gupta, P. S., Oviya, A., Kumar, S., Pareek, D., & Paik, P. (2025). Poly[(N-acryloyl glycine)-co-(acrylamide)]-induced cell growth inhibition in heparanase-driven malignancies. RSC Publishing. [\[Link\]](#)
- Semantic Scholar. (2023). Copper-mediated synthesis of temperature-responsive poly(N-acryloyl glycineamide) polymers. Retrieved from [\[Link\]](#)
- Google Patents. (1990). US4918222A - Process for synthesis of N-acetylglycine.
- ResearchGate. (2025). Design of poly(N-acryloylglycine) materials for incorporation of microorganisms | Request PDF. Retrieved from [\[Link\]](#)
- PubMed. (2024). Neurogenic and angiogenic poly(N-acryloylglycine)- co-(acrylamide)- co-(N-acryloyl-glutamate) hydrogel: preconditioning effect under oxidative stress and use in neuroregeneration. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-(2-propylpentanoylamino)acetic Acid. Retrieved from [\[Link\]](#)

- CP Lab Safety. (n.d.). 6, 7-dichlorotetralin-1-one, min 97%, 100 mg. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). 6,7-Dichloro-3,4-dihydronaphthalen-1(2H)-one. Retrieved from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). 12-Aminododecanoic acid. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Acetic acid. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [aksci.com \[aksci.com\]](#)
- 2. [chemicalbook.com \[chemicalbook.com\]](#)
- 3. [fluorochem.co.uk \[fluorochem.co.uk\]](#)
- 4. 6,7-DICHLORO-1-TETRALONE | 25095-57-2 [\[chemicalbook.com\]](#)
- 5. 6,7-Dichloro-3,4-dihydronaphthalen-1(2H)-one [\[myskinrecipes.com\]](#)
- 6. Buy N-Acryloylglycine | 24599-25-5 [\[smolecule.com\]](#)
- 7. [pubs.acs.org \[pubs.acs.org\]](#)
- 8. In vivo potential of polymeric N -acryloyl-glycine nanoparticles with anti-inflammatory activities for wound healing - Materials Advances (RSC Publishing) DOI:10.1039/D3MA00378G [\[pubs.rsc.org\]](#)
- 9. [pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- 10. [pubs.acs.org \[pubs.acs.org\]](#)
- 11. In vivo potential of polymeric N-acryloyl-glycine nanoparticles with anti-inflammatory activities for wound healing - Materials Advances (RSC Publishing) [\[pubs.rsc.org\]](#)
- 12. Poly[(N-acryloyl glycinamide)-co-(N-acryloyl l-alaninamide)] and Their Ability to Form Thermo-Responsive Hydrogels for Sustained Drug Delivery - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 13. [researchgate.net \[researchgate.net\]](#)

- 14. Poly(N-acryloylglycine-acrylamide) Hydrogel Mimics the Cellular Microenvironment and Promotes Neurite Growth with Protection from Oxidative Stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Neurogenic and angiogenic poly(N-acryloylglycine)- co-(acrylamide)- co-(N-acryloyl-glutamate) hydrogel: preconditioning effect under oxidative stress and use in neuroregeneration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Poly[(N -acryloyl glycine)- co -(acrylamide)]-induced cell growth inhibition in heparanase-driven malignancies - Nanoscale (RSC Publishing) DOI:10.1039/D5NR00079C [pubs.rsc.org]
- To cite this document: BenchChem. [CAS number 25095-57-2 explained]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584135/docs#cas-number-25095-57-2-explained>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check